

# Solubility of Dimethylamine-13C2 hydrochloride in different solvents.

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## Compound of Interest

Compound Name: *Dimethylamine-13C2  
hydrochloride*

Cat. No.: *B1626928*

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An In-depth Technical Guide to the Solubility of **Dimethylamine-13C2 Hydrochloride**

## Introduction

**Dimethylamine-13C2 hydrochloride** is an isotopically labeled form of dimethylamine hydrochloride, a crucial compound in various chemical syntheses. Its solubility is a fundamental physicochemical property, critical for its application in research, particularly in drug development and metabolic studies where it serves as an internal standard. This guide provides a comprehensive overview of its solubility in common laboratory solvents and outlines a general experimental protocol for solubility determination. The solubility data presented is primarily for the non-labeled analogue, dimethylamine hydrochloride, which is expected to have nearly identical solubility characteristics to its 13C2 labeled counterpart due to the negligible impact of isotopic labeling on this physical property.

## Solubility Data

The solubility of **Dimethylamine-13C2 hydrochloride** is summarized in the table below. The data is collated from various sources and represents the solubility of the non-labeled dimethylamine hydrochloride.

Solvent	Formula	Molar Mass ( g/mol )	Solubility ( g/100 mL)	Temperature (°C)	Observations
Water	H <sub>2</sub> O	18.02	300	20	Very Soluble
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	Soluble	25	-
Methanol	CH <sub>3</sub> OH	32.04	Soluble	25	-
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	Soluble	25	-
N,N-Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	73.09	Soluble	25	-
Chloroform	CHCl <sub>3</sub>	119.38	16.9	27	Soluble
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	Insoluble	25	-

Note: The solubility of isotopically labeled compounds is generally considered to be identical to that of their non-labeled counterparts for practical laboratory purposes.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **Dimethylamine-13C2 hydrochloride** in a given solvent.

Objective: To determine the approximate solubility of **Dimethylamine-13C2 hydrochloride** in a specific solvent at a controlled temperature.

Materials:

- **Dimethylamine-13C2 hydrochloride**
- Selected solvent (e.g., water, ethanol)
- Analytical balance

- Vortex mixer
- Thermostatically controlled water bath or incubator
- Centrifuge
- Pipettes and volumetric flasks
- Filtration apparatus (e.g., syringe filters)

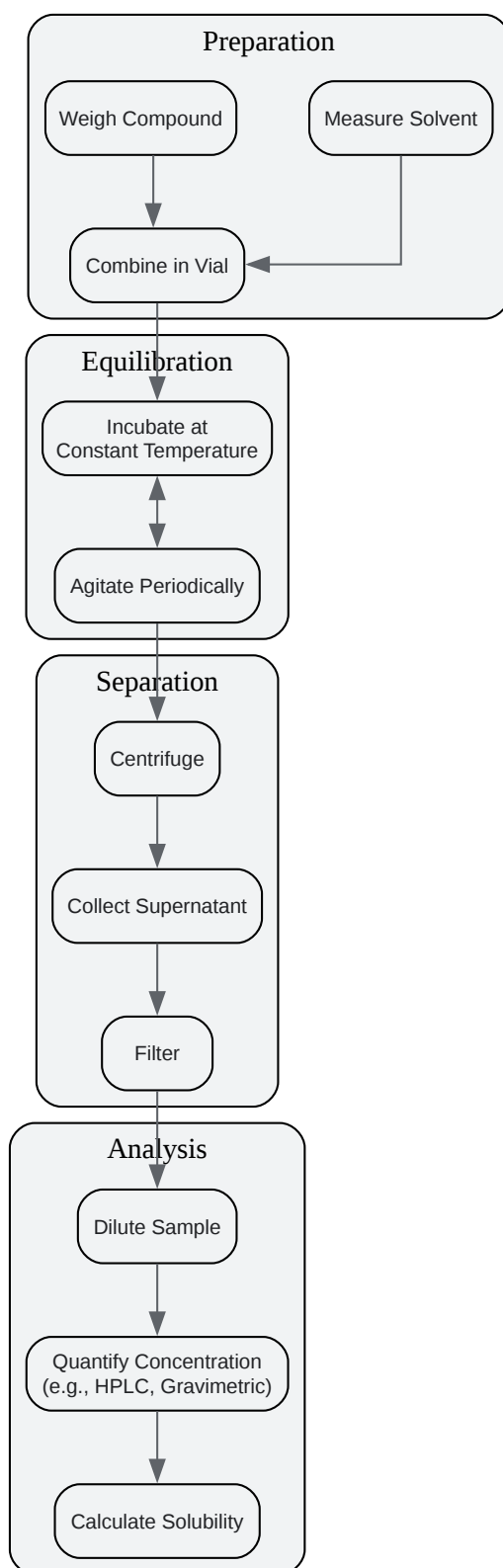
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **Dimethylamine-13C2 hydrochloride** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
  - Equilibrate the mixture at a constant temperature (e.g., 25 °C) using a water bath or incubator for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
  - Agitate the mixture periodically using a vortex mixer to facilitate dissolution.
- Separation of Undissolved Solid:
  - After the equilibration period, allow the suspension to settle.
  - Centrifuge the vial to pellet the undissolved solid.
  - Carefully collect an aliquot of the clear supernatant. To ensure no solid particles are transferred, it is recommended to filter the supernatant using a syringe filter compatible with the solvent.
- Quantification:
  - Accurately dilute the collected supernatant with the same solvent to a concentration suitable for the chosen analytical method.

- Quantify the concentration of **Dimethylamine-13C2 hydrochloride** in the diluted solution using a suitable analytical technique, such as:
  - Gravimetric analysis: Evaporate the solvent from a known volume of the supernatant and weigh the remaining solid. This is suitable for non-volatile solutes.
  - Chromatographic methods (e.g., HPLC, GC): Use a calibrated instrument to determine the concentration.
  - Spectroscopic methods (e.g., UV-Vis): If the compound has a chromophore, its concentration can be determined based on its absorbance.
- Calculation of Solubility:
  - Calculate the original concentration in the saturated solution, taking into account the dilution factor.
  - Express the solubility in appropriate units, such as g/100 mL or mg/mL.

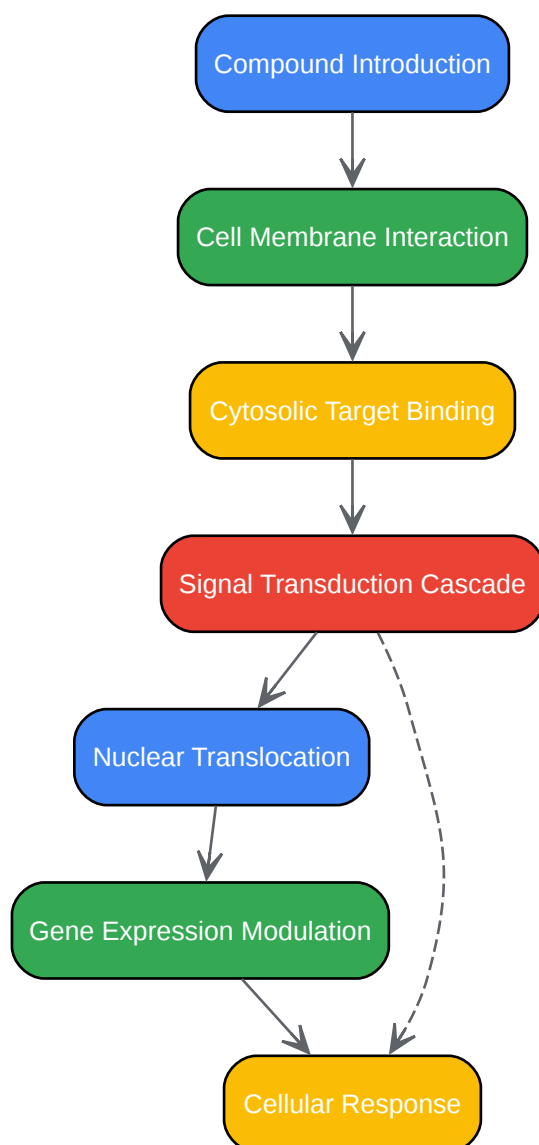
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for assessing the solubility of a compound and the general signaling pathway consideration for a research compound.



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Caption: Experimental workflow for determining compound solubility.



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